

Trimorpholinophosphine Oxide: A Technical Guide to Solubility, Synthesis, and Application

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Compound of Interest

Compound Name: Trimorpholinophosphine oxide

CAS No.: 4441-12-7

Cat. No.: B1293928

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This in-depth technical guide provides a comprehensive overview of **Trimorpholinophosphine oxide** (TMPO), a versatile organophosphorus compound. Targeting researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties of TMPO, with a particular focus on its solubility profile. Furthermore, it outlines detailed experimental protocols, explores its burgeoning applications in organic synthesis and medicinal chemistry, and provides a framework for its safe and effective utilization.

Introduction to Trimorpholinophosphine Oxide (TMPO)

Trimorpholinophosphine oxide, with the CAS number 4441-12-7, is a white crystalline solid. [1] Its molecular structure consists of a central phosphorus atom double-bonded to an oxygen atom and single-bonded to three morpholine rings. This unique arrangement imparts a high degree of polarity to the molecule, significantly influencing its physical and chemical properties.

Key Physicochemical Properties:

- Molecular Formula: $C_{12}H_{24}N_3O_4P$

- Molecular Weight: 305.31 g/mol [1]
- Appearance: White to off-white crystalline powder
- Melting Point: 188-192 °C
- pKa: 1.61±0.20 (Predicted)

The high polarity of the P=O bond makes TMPO an excellent hydrogen bond acceptor, a characteristic that underpins many of its applications.

Solubility Profile of Trimorpholinophosphine Oxide

A thorough understanding of a compound's solubility is paramount for its effective application in research and development, particularly in areas like reaction chemistry, formulation, and purification.

Aqueous Solubility

Trimorpholinophosphine oxide exhibits exceptionally high solubility in water. Published data indicates a solubility of 607.20 g/L at 25 °C. This remarkable aqueous solubility is attributed to the molecule's three morpholine rings and the highly polar phosphine oxide group, which readily form hydrogen bonds with water molecules.

Organic Solvent Solubility

While quantitative solubility data for TMPO in a wide range of organic solvents is not extensively documented in publicly available literature, qualitative assessments indicate that it is slightly soluble in dimethyl sulfoxide (DMSO) and methanol.

To provide a comparative perspective, the solubility of a structurally related and widely studied phosphine oxide, Triphenylphosphine oxide (TPPO), is presented in the table below. It is crucial to note that these values are for TPPO and should be considered as an estimation for TMPO's behavior in similar solvents, not as direct substitutes. The presence of the three polar morpholine groups in TMPO is expected to influence its solubility profile compared to the three phenyl groups in TPPO.

Table 1: Solubility of Triphenylphosphine Oxide (TPPO) in Various Organic Solvents

Solvent	Solubility (g/100 mL)
Ethanol	~2.0
Dimethyl Sulfoxide (DMSO)	~0.3
Dimethylformamide (DMF)	~0.3

Data for Triphenylphosphine oxide (TPPO) is provided for comparative purposes.

The lower solubility of TPPO in these polar aprotic solvents compared to TMPO's high water solubility highlights the significant contribution of the morpholine moieties to the overall polarity and solubility of TMPO.

Experimental Protocol for Solubility Determination

The following is a detailed, step-by-step methodology for determining the solubility of **Trimorpholinophosphine oxide** in a given solvent. This protocol is designed to be a self-validating system, ensuring accuracy and reproducibility.

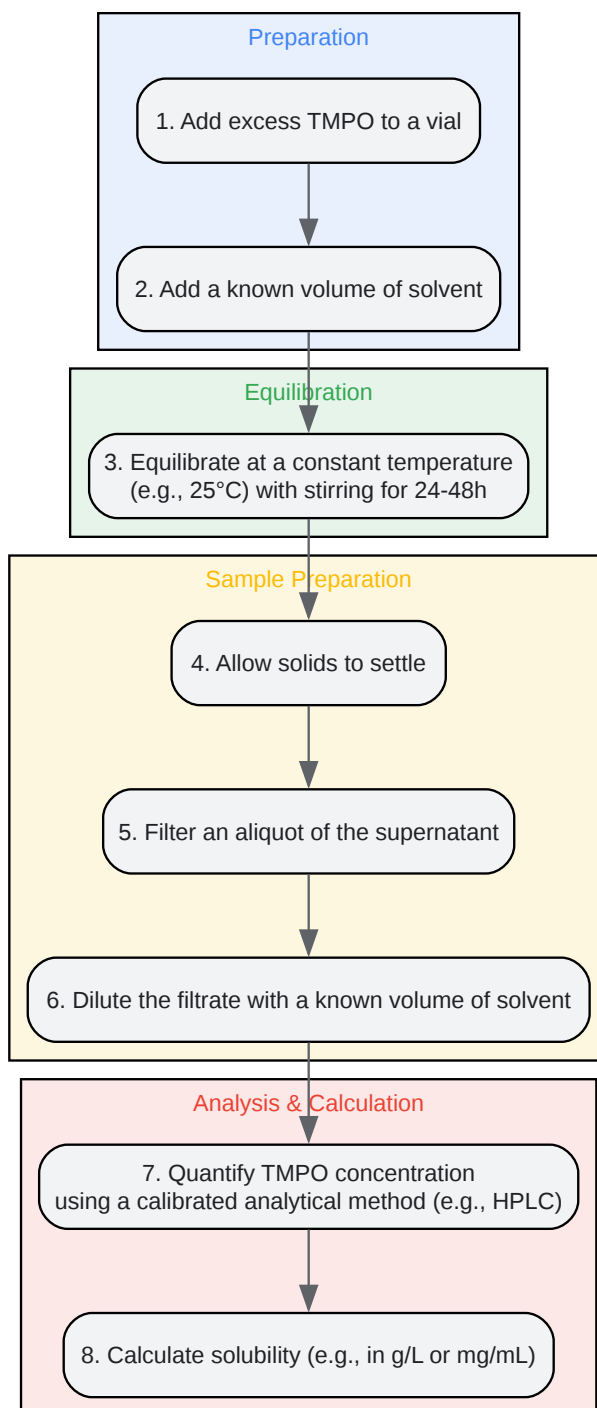
Materials and Equipment

- **Trimorpholinophosphine oxide** (TMPO), $\geq 98\%$ purity
- Selected solvent (e.g., ethanol, methanol, DMSO, DMF, acetonitrile, dichloromethane)
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 4 mL)
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Syringe filters (0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another quantitative analytical technique.

- Volumetric flasks and pipettes

Experimental Workflow

The experimental workflow for determining the equilibrium solubility of TMPO is depicted in the following diagram:



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Caption: Experimental workflow for determining the equilibrium solubility of **Trimorpholinophosphine oxide**.

Step-by-Step Methodology

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of TMPO into a vial. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Add a precise volume of the chosen solvent to the vial.
- Equilibration:
 - Seal the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25 °C).
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. A duration of 24 to 48 hours is typically recommended. The extended equilibration time is crucial to ensure the solution is truly saturated.
- Sample Collection and Preparation:
 - After equilibration, stop the stirring and allow the undissolved solid to settle for at least 2 hours. This step is critical to avoid clogging the filter in the next step.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately pass it through a syringe filter (0.45 µm) into a clean vial. This removes any suspended microparticles.
 - Accurately dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- Quantification:

- Analyze the diluted sample using a pre-validated and calibrated analytical method, such as HPLC. A standard calibration curve of TMPO in the same solvent must be prepared.
- Determine the concentration of TMPO in the diluted sample from the calibration curve.
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Applications in Research and Drug Development

The unique properties of **Trimorpholinophosphine oxide** have led to its use in various scientific and industrial fields.

Organic Synthesis

TMPO serves as a valuable reagent and catalyst in organic synthesis. Its primary role is in facilitating the formation of carbon-phosphorus bonds. The electron-donating morpholine groups can influence the reactivity of the phosphorus center, making it a useful ligand in coordination chemistry for the synthesis of transition metal complexes. These complexes, in turn, can act as catalysts in a variety of reactions, including asymmetric hydrogenation and cross-coupling reactions.

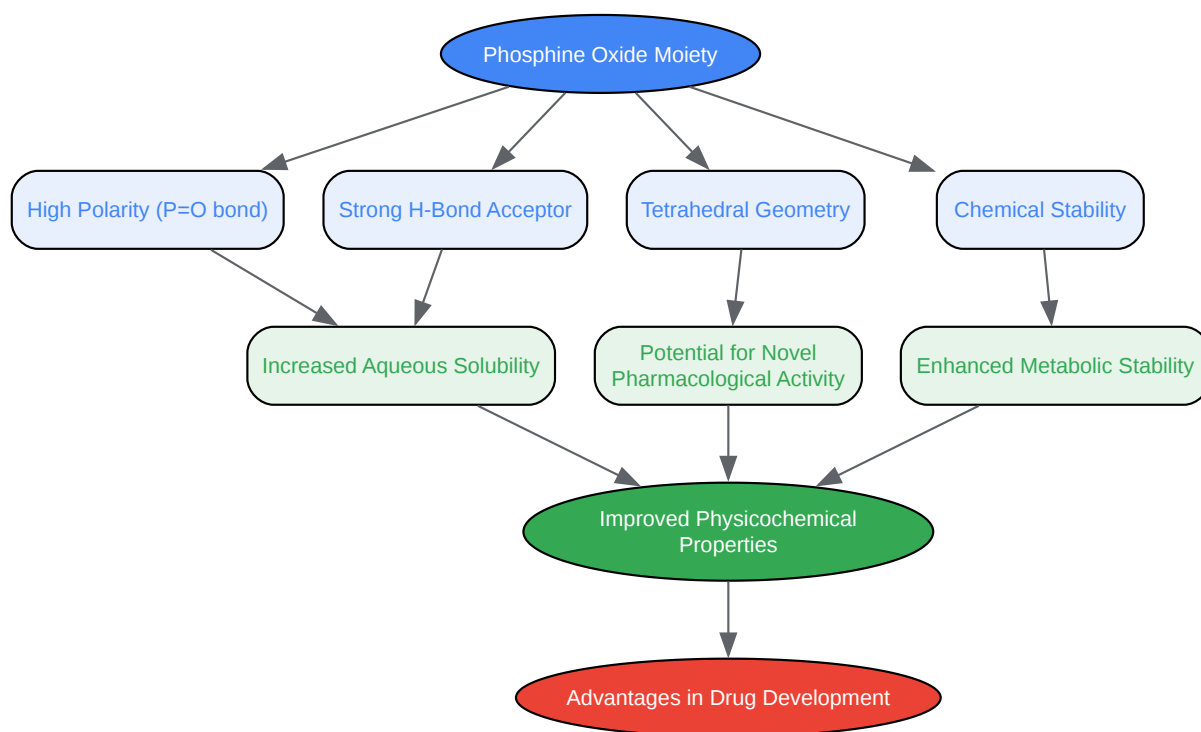
The high polarity of TMPO and its ability to act as a potent hydrogen bond acceptor can also be exploited to influence reaction pathways and product selectivity.

Medicinal Chemistry and Drug Development

In recent years, the incorporation of phosphine oxide moieties into drug candidates has gained significant attention. This is due to the ability of the phosphine oxide group to act as a bioisostere for other functional groups, such as amides or sulfonamides, while offering improved physicochemical properties. Specifically, the introduction of a phosphine oxide can lead to:

- **Increased Aqueous Solubility:** The high polarity of the P=O bond can dramatically enhance the water solubility of a parent compound, which is a critical factor for drug delivery and bioavailability.
- **Improved Metabolic Stability:** Phosphine oxides are generally more resistant to metabolic degradation compared to esters or amides, potentially leading to a longer half-life in vivo.

The following diagram illustrates the logical relationship between the properties of phosphine oxides and their advantages in drug development:



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Caption: The relationship between the properties of phosphine oxides and their utility in drug development.

While specific examples of TMPO being incorporated into a marketed drug are not readily available, its properties make it an attractive building block for medicinal chemists exploring

novel chemical space. There is also ongoing research into the potential antimicrobial and anticancer properties of TMPO itself.

Polymer Chemistry

Trimorpholinophosphine oxide can be incorporated into polymer backbones to enhance their material properties. Its inclusion can lead to increased thermal stability and improved flame retardancy, making it a valuable additive in the development of high-performance polymers.

Safety and Handling

Trimorpholinophosphine oxide is not classified as a hazardous substance. However, as with all chemicals, it should be handled with care in a well-ventilated laboratory environment. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Direct contact with the skin and eyes should be avoided. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

Trimorpholinophosphine oxide is a multifaceted compound with a unique set of properties that make it valuable across various scientific disciplines. Its exceptional water solubility, coupled with its utility as a ligand, catalyst, and polymer additive, underscores its potential for further exploration and application. For researchers and professionals in drug development, the foundational data and protocols presented in this guide offer a solid starting point for harnessing the capabilities of this intriguing molecule. As the demand for novel chemical entities with tailored properties continues to grow, the importance of well-characterized and versatile building blocks like **Trimorpholinophosphine oxide** is set to increase.

References

- PubChem. **Trimorpholinophosphine oxide**. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

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